

safety data sheet for ent-Florfenicol-d3

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Compound of Interest

Compound Name: ent-Florfenicol-d3

Cat. No.: B15565005

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An In-depth Technical Guide to the Safe Handling of **ent-Florfenicol-d3**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety information, handling protocols, and experimental data for **ent-Florfenicol-d3**. As a deuterated internal standard, its proper management is critical for ensuring experimental accuracy and laboratory safety. The information herein is compiled from available safety data sheets (SDS) of the parent compound, florfenicol, and related technical documents, as specific toxicological data for the deuterated enantiomer is limited.

Chemical and Physical Properties

ent-Florfenicol-d3 is the deuterated enantiomer of Florfenicol, a broad-spectrum antibiotic used in veterinary medicine.[1] Its stable isotope labeling makes it an essential tool for the accurate quantification of Florfenicol in biological matrices using mass spectrometry.[1]

Property	Value	Source(s)
CAS Number	1217619-10-7	[2]
Molecular Formula	C ₁₂ H ₁₁ D ₃ Cl ₂ FNO ₄ S	[1][2]
Molecular Weight	361.23 g/mol	[1][2]
IUPAC Name	2,2-dichloro-N-[(2S,3R)-1,1,2-trideuterio-1-fluoro-3-hydroxy-3-(4-methylsulfonylphenyl)propan-2-yl]acetamide	[3]
Appearance	White to off-white solid	[1]
Solubility	Soluble in methanol, acetonitrile, and other organic solvents.	[1]
Stereochemistry	(1S,2R)	[1]

Hazard Identification and Safety Precautions

Specific toxicological studies for **ent-Florfenicol-d3** are not extensively published. Therefore, it is prudent to handle it with the same precautions as its parent compound, Florfenicol. The hazard information below is based on the SDS for Florfenicol.

GHS Hazard Classification

Hazard Class	GHS Hazard Statement	Precautionary Codes
Reproductive Toxicity	H361fd: Suspected of damaging fertility. Suspected of damaging the unborn child.	P201, P202, P280, P308+P313
Specific Target Organ Toxicity (Repeated Exposure)	H372: Causes damage to organs (Liver, Brain, Testis, Spinal cord, Blood, gallbladder) through prolonged or repeated exposure.	P260, P264, P270, P314
Skin Irritation	H315: Causes skin irritation.	P264, P280, P302+P352, P332+P313, P362+P364
Eye Irritation	H319: Causes serious eye irritation.	P264, P280, P305+P351+P338, P337+P313
Aquatic Toxicity (Acute & Chronic)	H410: Very toxic to aquatic life with long lasting effects.	P273, P391, P501

Recommended Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure.[4]

Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or goggles. A face shield is recommended if splashing is a risk.	Protects against dust, splashes, and particles.[4][5]
Skin Protection	Chemical-resistant gloves (e.g., nitrile). Lab coat or chemical-resistant apron.	Prevents skin contact with the compound.[4]
Respiratory Protection	Use in a well-ventilated area. A NIOSH-approved respirator is necessary if dust or aerosols may be generated.	Avoids inhalation of dust or vapors.[4]
Foot Protection	Closed-toe shoes.	Protects feet from spills.[4]

Handling, Storage, and Stability

Proper handling and storage are paramount to maintaining the chemical and isotopic integrity of **ent-Florfenicol-d3**.

Storage Conditions

Condition	Temperature	Duration	Additional Notes
Long-Term Storage	Refrigerator (2-8°C) or Frozen (-20°C)	For extended periods	Protect from light and moisture. Frozen is ideal for solutions in organic solvents.[2][6]
Short-Term Storage	Room Temperature	For brief periods	Avoid exposure to direct sunlight.[6]

Stability Profile

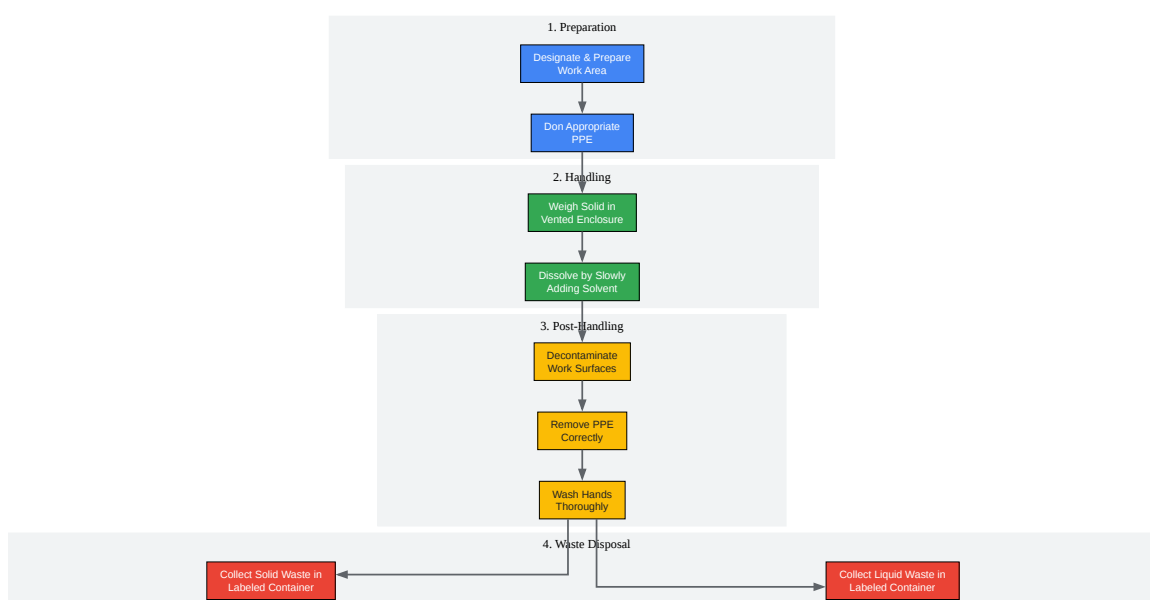
While specific stability data for the deuterated form is limited, studies on Florfenicol indicate it is relatively stable in its solid state but is susceptible to degradation in solution under acidic, alkaline, and photolytic stress conditions.[6]

Experimental Protocols

Adherence to strict protocols is essential for safety and data integrity.

Safe Handling and Disposal Workflow

A systematic approach to handling and disposal minimizes risk.[4] The following workflow is recommended.



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Caption: Workflow for safe handling and disposal of **ent-Florfenicol-d3**.

Protocol Steps:

- Preparation: Designate a specific handling area, preferably a chemical fume hood. Cover the work surface with absorbent paper and assemble all necessary equipment and PPE.

- Handling: When weighing the solid, use a ventilated enclosure to minimize dust generation. [4] When creating solutions, add the solvent to the solid slowly to prevent splashing.[4]
- Post-Handling: Decontaminate all work surfaces thoroughly.[4] Remove PPE in the correct order (gloves, goggles, lab coat) to avoid cross-contamination and wash hands.
- Disposal: Collect all disposable items (gloves, vials, bench paper) that have come into contact with the compound into a labeled hazardous waste container. Collect unused solutions and solvent rinses in a separate, sealed hazardous liquid waste container.

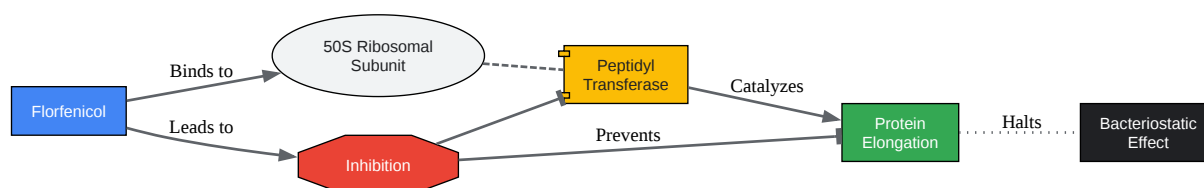
Protocol for Forced Degradation Study

This protocol helps determine the stability of the compound under stress conditions.[6]

- Prepare a Stock Solution: Dissolve **ent-Florfenicol-d3** in a suitable solvent (e.g., methanol or acetonitrile).
- Apply Stress Conditions:
 - Acid Hydrolysis: Treat the solution with 1M HCl at an elevated temperature.[6]
 - Alkaline Hydrolysis: Treat the solution with 1M NaOH at room temperature.[6]
 - Oxidative Degradation: Treat the solution with hydrogen peroxide.[6]
 - Photostability: Expose the solution to UV light or direct sunlight.[6]
 - Thermal Degradation: Heat a solid sample at a specified temperature.[6]
- Analysis: Analyze the stressed samples and a non-stressed control using a suitable HPLC method (e.g., C18 column, UV detection at 225 nm).[6]
- Evaluation: Compare the chromatograms of the stressed samples to the control to identify and quantify any degradation products.[6]

Mechanism of Action of Parent Compound: Florfenicol

ent-Florfenicol-d3 is used as an analytical standard, while its non-deuterated counterpart, Florfenicol, is the active antibiotic. Florfenicol exerts its bacteriostatic effect by inhibiting protein synthesis in susceptible bacteria.[1] It binds to the 50S ribosomal subunit, which prevents the peptidyl transferase enzyme from forming peptide bonds, thereby halting protein elongation.[1]



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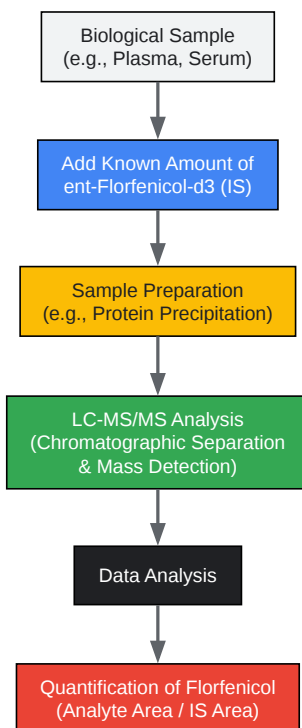
Caption: Florfenicol's mechanism of action on the bacterial ribosome.

Application in Quantitative Analysis

The primary application of **ent-Florfenicol-d3** is as an internal standard (IS) for the quantification of Florfenicol in complex samples by LC-MS/MS. Its use corrects for variations in sample preparation and instrument response, ensuring accurate and reproducible results.

General Analytical Workflow

The workflow involves adding a known amount of the internal standard to samples and standards, followed by extraction, chromatographic separation, and mass spectrometric detection.



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Caption: Workflow for analysis using **ent-Florfenicol-d3** as an internal standard.

Experimental Protocol: Sample Preparation & Analysis

- Prepare Internal Standard Solution: Create a working solution of **ent-Florfenicol-d3** (e.g., 2 µg/mL) by diluting a stock solution with acetonitrile.
- Sample Spiking: In a microtube, combine 100 µL of the biological sample (e.g., serum) with 20 µL of the **ent-Florfenicol-d3** internal standard working solution.

- Protein Precipitation: Add 200-400 μL of cold acetonitrile to precipitate proteins. Vortex vigorously and then centrifuge at high speed ($>10,000 \times g$) for 5-10 minutes.
- Extraction: Carefully transfer the supernatant to a clean tube for analysis.
- LC-MS/MS Analysis: Inject the supernatant into an LC-MS/MS system. Use a suitable reversed-phase column (e.g., C18) for separation and Multiple Reaction Monitoring (MRM) mode for detection.
- Data Analysis: Integrate the peak areas for both Florfenicol and **ent-Florfenicol-d3**. Construct a calibration curve by plotting the peak area ratio (Analyte/IS) against the concentration of calibration standards. Determine the concentration of Florfenicol in the samples from this curve.

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